

(+)-Secoisolariciresinol: An In-depth Technical Guide on its Phytoestrogenic Potential

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Compound of Interest

Compound Name: Secoisolariciresinol, (+)-

Cat. No.: B1239534

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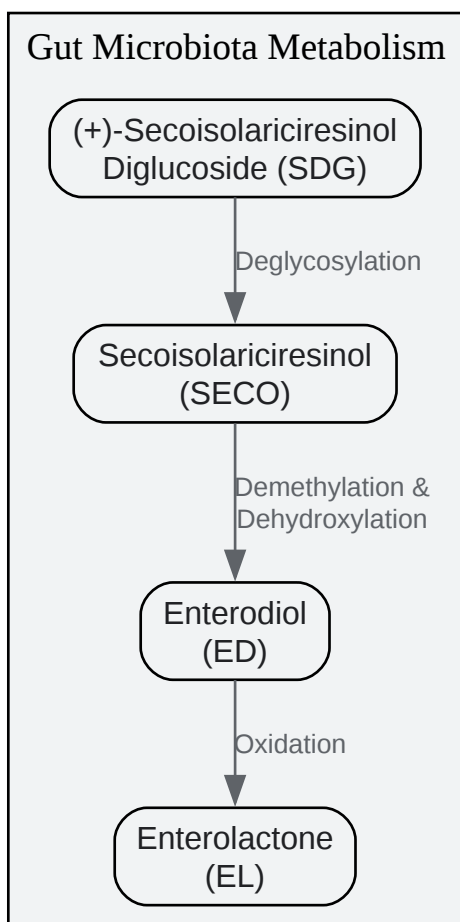
Executive Summary

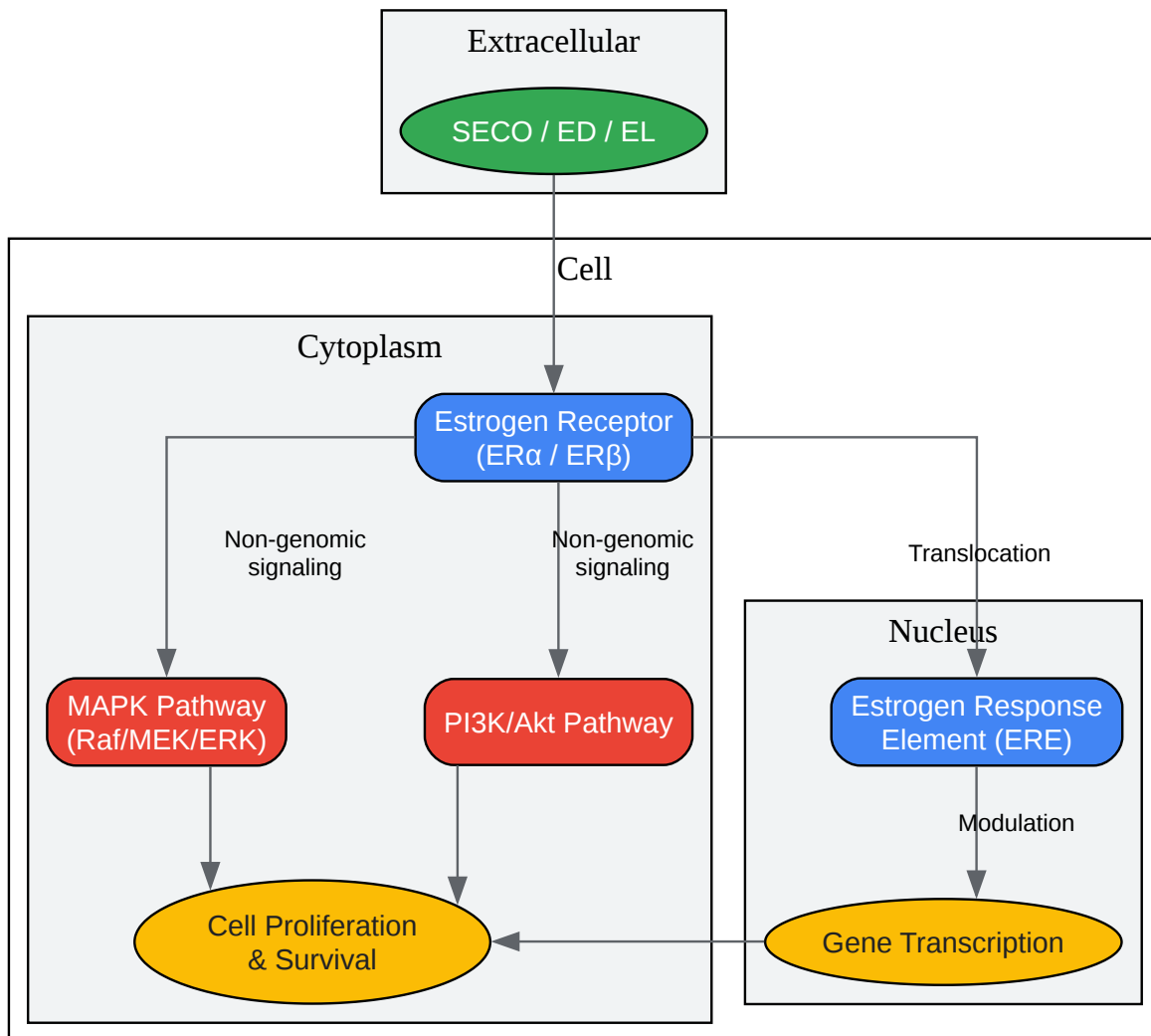
(+)-Secoisolariciresinol, predominantly found as its diglucoside (SDG), is a prominent lignan from flaxseed with significant potential as a phytoestrogen. Upon ingestion, SDG is metabolized by the gut microbiota into the biologically active enterolignans, enterodiols (ED) and enterolactone (EL). These metabolites exhibit estrogenic and anti-estrogenic effects by interacting with estrogen receptors (ERs) and modulating downstream signaling pathways. This document provides a comprehensive technical overview of the phytoestrogenic properties of (+)-secoisolariciresinol and its metabolites, including quantitative data on their biological activities, detailed experimental protocols for their evaluation, and visual representations of the key signaling pathways and experimental workflows.

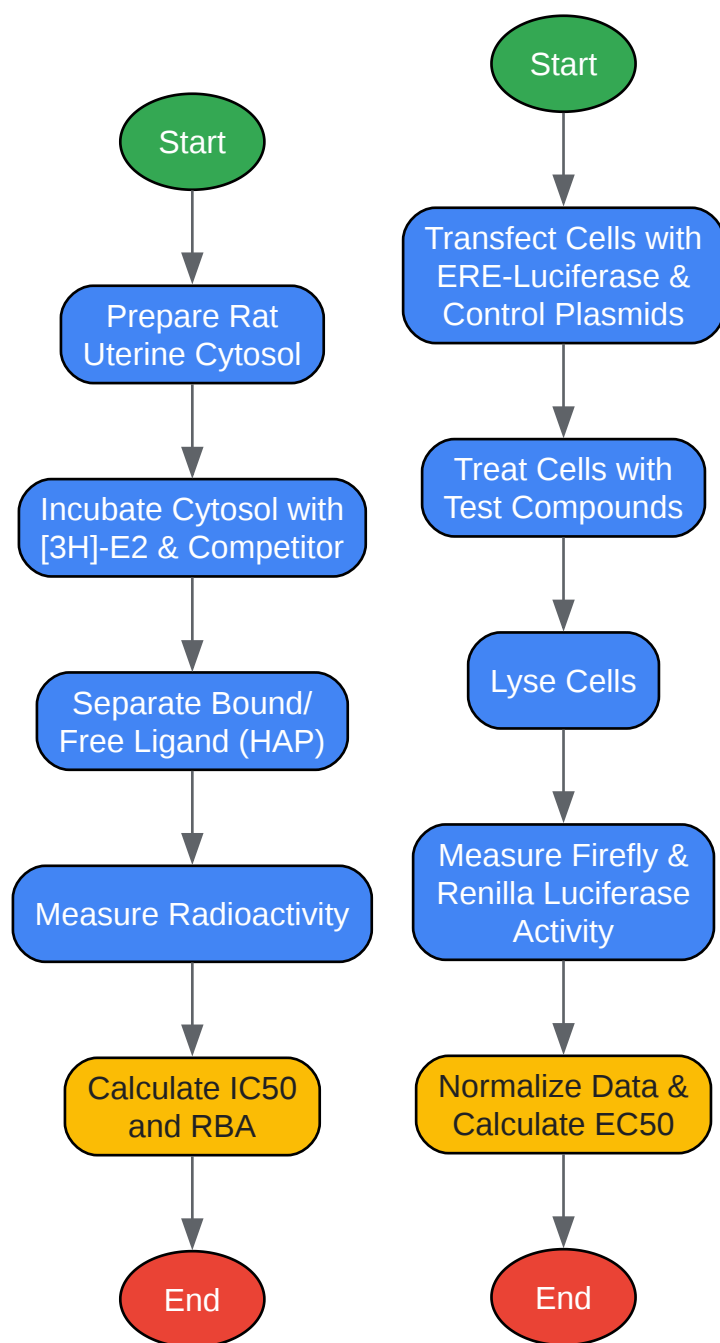
Metabolism of (+)-Secoisolariciresinol Diglucoside (SDG)

The primary dietary precursor, (+)-Secoisolariciresinol diglucoside (SDG), is not directly absorbed. Instead, it undergoes a multi-step metabolic conversion by the intestinal microflora to yield the active compounds, enterodiols and enterolactone. This biotransformation is crucial for its phytoestrogenic activity.

- Step 1: Deglycosylation: Intestinal bacteria first hydrolyze the glycosidic bonds of SDG to release the aglycone, secoisolariciresinol (SECO).
- Step 2: Demethylation and Dehydroxylation: SECO is further metabolized through a series of demethylation and dehydroxylation reactions to form enterodiol (ED).
- Step 3: Oxidation: Enterodiol can then be oxidized to form enterolactone (EL).







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